

# N-Hydroxyglycine CAS number and chemical properties

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## Compound of Interest

Compound Name: *N-Hydroxyglycine*

Cat. No.: *B154113*

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## N-Hydroxyglycine: A Comprehensive Technical Guide

CAS Number: 3545-78-6

This technical guide provides an in-depth overview of **N-Hydroxyglycine**, a molecule of significant interest to researchers, scientists, and professionals in drug development. This document outlines its chemical properties, experimental protocols, and biological significance, presenting data in a clear and accessible format for easy reference and application.

## Chemical Properties

**N-Hydroxyglycine**, a derivative of the simplest amino acid, glycine, possesses unique chemical characteristics owing to the presence of a hydroxyl group on the nitrogen atom. These properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	3545-78-6	[1][2]
Molecular Formula	C <sub>2</sub> H <sub>5</sub> NO <sub>3</sub>	[2]
Molecular Weight	91.07 g/mol	[2]
Melting Point	140 °C (decomposes), 147-149 °C (decomposes)	
Boiling Point	Data not available	
Solubility	As an amino acid analogue, N-Hydroxyglycine is expected to be soluble in water and poorly soluble in non-polar organic solvents. Specific quantitative data is not readily available.	
pKa Values	Experimental pKa values for N-Hydroxyglycine are not readily available. However, they can be approximated based on the pKa values of glycine, which are approximately pKa <sub>1</sub> = 2.34 (carboxyl group) and pKa <sub>2</sub> = 9.60 (amino group).[3]	

## Experimental Protocols

While a specific, detailed protocol for the synthesis of **N-Hydroxyglycine** is not readily available in the reviewed literature, its synthesis can be inferred from established methods for producing glycine and its N-substituted derivatives. The following is a generalized approach based on these methods.

## General Synthesis Approach for N-Substituted Glycine Derivatives

A common method for synthesizing N-substituted glycine derivatives involves the reaction of an amine with chloroacetic acid in an aqueous solution. This "green synthesis" approach is conducted under controlled temperature conditions.

Materials:

- Alkyl amine (for N-substitution)
- Chloroacetic acid
- Hydrochloric acid (HCl)
- Acetone
- Cold water
- Ice bath
- Rotary evaporator

Procedure:

- A solution of the starting alkyl amine is prepared in cold water.
- This amine solution is added dropwise to an aqueous solution of chloroacetic acid in an ice bath, with constant stirring.
- The reaction mixture is stirred for 24 hours.
- Following the reaction, water is removed using a rotary evaporator until a white precipitate forms.
- The resulting chloride salt is washed multiple times with pure acetone.
- The final product is obtained by acidifying with HCl to a pH of 2, followed by slow evaporation at room temperature and recrystallization with 1 M HCl.<sup>[4]</sup>

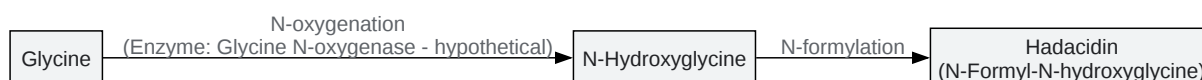
**Purification:** Purification of the final product can be achieved through recrystallization. For glycine, a common method involves dissolving the crude product in water with warming, treating it with a clarifying agent, and then precipitating the purified glycine by adding a larger volume of methanol. The crystals are then collected, washed with methanol and ether, and air-dried.

## Biological Significance and Signaling Pathways

**N-Hydroxyglycine** plays a role in important biological processes, notably as a precursor in the biosynthesis of the naturally occurring anticancer agent, hadacidin, and as an inhibitor of laccase enzymes.

## Biosynthesis of Hadacidin

Hadacidin (N-formyl-**N-hydroxyglycine**) is a hydroxamic acid with demonstrated anticancer activity. Its biosynthesis in organisms like *Penicillium aurantioviolaceum* begins with the amino acid glycine. The key step is the N-oxygenation of glycine to form **N-Hydroxyglycine**, which is then N-formylated to yield hadacidin.

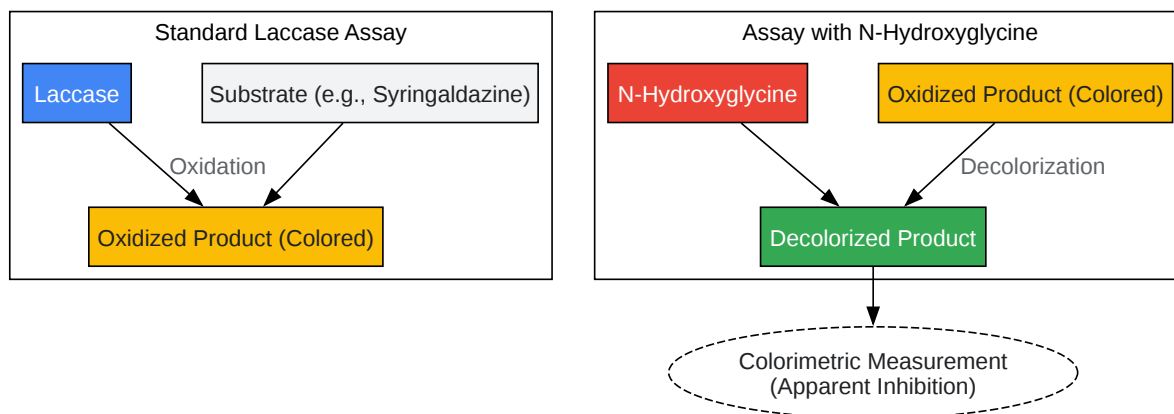


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Caption: Biosynthetic pathway of Hadacidin from Glycine.

## Laccase Inhibition

**N-Hydroxyglycine** has been identified as an inhibitor of laccase, a copper-containing oxidase enzyme. However, its mechanism of inhibition is not classical. Instead of binding to the enzyme's active site, **N-Hydroxyglycine** appears to interfere with the spectrophotometric and oxygen uptake assays used to measure laccase activity. It achieves this by decolorizing the colored products that are formed when laccase oxidizes its substrates.



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Caption: Mechanism of Laccase assay interference by **N-Hydroxyglycine**.

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- To cite this document: BenchChem. [N-Hydroxyglycine CAS number and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at:

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